

Personal protective equipment for handling Fmoc-gabapentin

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Compound of Interest

Compound Name: Fmoc-gabapentin

Cat. No.: B1334001

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Essential Safety and Handling Guide for Fmoc-Gabapentin

This guide provides crucial safety and logistical information for laboratory personnel handling **Fmoc-gabapentin**. The following procedures are based on available data for gabapentin and are intended to serve as a baseline for safe laboratory practices. It is imperative to consult the specific Safety Data Sheet (SDS) provided by your supplier for **Fmoc-gabapentin** for complete and accurate information.

Personal Protective Equipment (PPE)

When handling **Fmoc-gabapentin**, especially in powder form, appropriate personal protective equipment is essential to minimize exposure. Engineering controls, such as fume hoods or ventilated enclosures, should be the primary method of exposure control.

Recommended Personal Protective Equipment:

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Safety glasses or goggles meeting EN166, ANSI Z87.1, or equivalent standards. [1] [2]	To prevent eye contact with dust or splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or protective clothing. [2]	To prevent skin contact.
Respiratory Protection	For operations generating dust, if occupational exposure limits are exceeded, a particulate respirator with a P3 filter is recommended. [1] [2]	To prevent inhalation of airborne particles.

Operational Plan: Handling and Storage

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)[\[3\]](#)
- Handle in a well-ventilated area, preferably within a chemical fume hood.
- Wash hands thoroughly after handling and before breaks.[\[3\]](#)
- Take precautionary measures against static discharge.[\[3\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry place.
- Recommended storage temperature is typically at controlled room temperature, between 15°C to 30°C (59°F to 86°F).[\[1\]](#)[\[4\]](#)

Disposal Plan

- Dispose of contaminated material as chemical waste in accordance with local, state, and federal regulations.[\[3\]](#)

- Do not allow the substance to enter sewers or surface/ground water.[3]
- Place waste in an appropriately labeled and sealed container for disposal.[4]

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Immediately wash off with soap and plenty of water.[1] Remove contaminated clothing.[3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5] Remove contact lenses if present and easy to do.[5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Spill Response:

In the event of a spill, follow these steps to ensure safety and proper cleanup:

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